

Ikariside C: A Technical Guide to Natural Sources, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Ikariside C*

Cat. No.: *B1252872*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ikariside C is a prenylated flavonol glycoside found within various species of the genus *Epimedium*. As a member of the flavonoid family, it shares a core structure known for a wide range of biological activities. This technical guide provides an in-depth overview of the natural sources of **Ikariside C**, detailed methodologies for its isolation and purification, and an exploration of its potential biological significance, with a focus on relevant signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Natural Sources of Ikariside C

Ikariside C has been identified as a constituent of several plants belonging to the *Epimedium* genus (Berberidaceae), commonly known as Horny Goat Weed or Yin Yang Huo in traditional Chinese medicine. The primary documented natural sources of this compound include:

- *Epimedium grandiflorum*: The roots of this species have been reported as a source of **Ikariside C**.^[1]
- *Epimedium sempervirens*: This species has also been identified as containing **Ikariside C**.^[1]

- *Epimedium koreanum*: Various bioactive flavonoids, including other ikarisosides, have been isolated from this plant, suggesting it as a potential source of **Ikariside C** as well.^[2]

The concentration of **Ikariside C** and other flavonoids in these plants can vary depending on factors such as the specific species, geographical location, time of harvest, and the plant part utilized.

Isolation and Purification of Ikariside C

While a specific, detailed protocol for the preparative isolation of **Ikariside C** is not readily available in the published literature, a general methodology can be constructed based on established procedures for the separation of prenylated flavonoid glycosides from *Epimedium* species. The following is a representative experimental protocol.

Experimental Protocol: Representative Isolation of Prenylated Flavonoids from *Epimedium*

This protocol is a composite of common techniques used for the isolation of flavonoid glycosides from *Epimedium* and should be optimized for the specific plant material and target compound.

1. Plant Material and Extraction:

- Plant Material: Air-dried and powdered roots of *Epimedium grandiflorum* or other source material.
- Extraction Solvent: 95% Ethanol (EtOH) or Methanol (MeOH).
- Procedure:
 - Macerate the powdered plant material with the extraction solvent at room temperature for 24-48 hours, with occasional agitation.
 - Alternatively, perform Soxhlet extraction for a more exhaustive extraction.
 - Filter the extract and concentrate under reduced pressure using a rotary evaporator to obtain a crude extract.

2. Solvent Partitioning:

- Solvents: n-Hexane, Ethyl Acetate (EtOAc), n-Butanol (n-BuOH), and water.
- Procedure:
 - Suspend the crude extract in water and perform sequential liquid-liquid partitioning with n-hexane, EtOAc, and n-BuOH.
 - The fractions are then concentrated under reduced pressure. Flavonoid glycosides like **Ikariside C** are typically enriched in the EtOAc and n-BuOH fractions.

3. Chromatographic Purification:

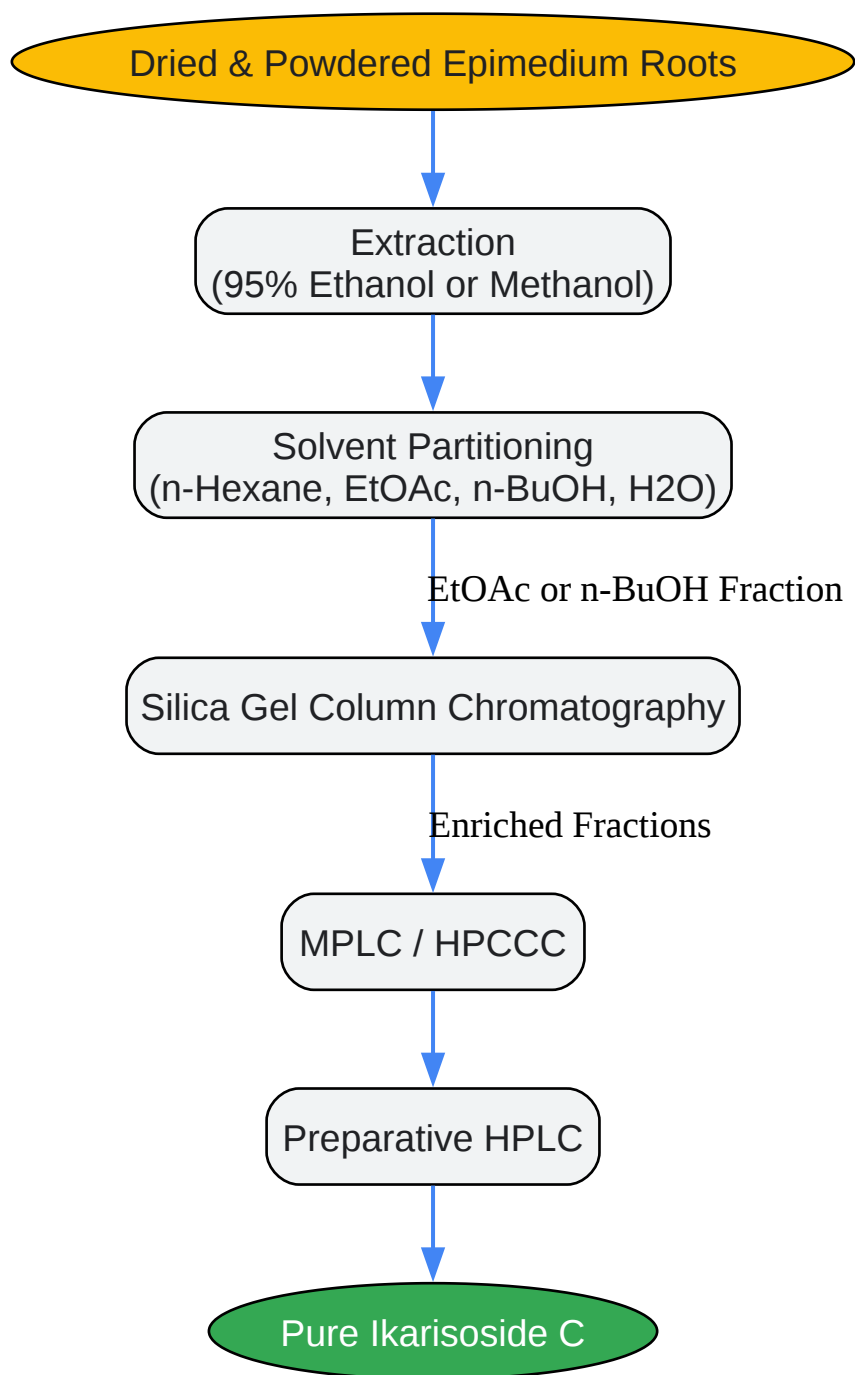
- Column Chromatography (Silica Gel):
 - The enriched fraction (e.g., EtOAc or n-BuOH) is subjected to column chromatography on silica gel.
 - A gradient elution system is employed, starting with a non-polar solvent (e.g., chloroform or dichloromethane) and gradually increasing the polarity with a more polar solvent (e.g., methanol).
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC) using a suitable solvent system and visualization reagent (e.g., UV light, anisaldehyde-sulfuric acid spray).
- Medium Pressure Liquid Chromatography (MPLC) / High-Performance Counter-Current Chromatography (HPCCC):
 - For further purification of fractions containing the target compound, MPLC with a reversed-phase column (e.g., C18) can be utilized.
 - HPCCC is another effective technique for separating flavonoid glycosides.
- Preparative High-Performance Liquid Chromatography (Prep-HPLC):

- Final purification is often achieved using preparative HPLC with a reversed-phase column (e.g., C18).
- An isocratic or gradient elution with a mixture of acetonitrile (or methanol) and water is typically used.
- The purity of the isolated **Ikariside C** should be confirmed by analytical HPLC.

4. Structure Elucidation:

- The structure of the purified compound is confirmed using spectroscopic methods, including:
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): For the detailed structural elucidation of the aglycone and sugar moieties and their connectivity.

Experimental Workflow Diagram



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Caption: A generalized workflow for the isolation of **Ikarisoside C**.

Physicochemical and Spectroscopic Data

Quantitative Data

Detailed quantitative data for the isolation of **Ikariside C**, such as specific yields and purity from natural sources, are not extensively reported in the literature. The yield is highly dependent on the source material and the efficiency of the isolation procedure.

Spectroscopic Data

Mass Spectrometry:

High-resolution mass spectrometry data for **Ikariside C** has been reported.

Ionization Mode	Mass-to-Charge Ratio (m/z)	Formula	Ion
Negative	793.2564	C ₃₇ H ₄₆ O ₁₉	[M-H] ⁻

Fragmentation data reveals characteristic losses of sugar moieties.

NMR Spectroscopy:

While the complete ¹H and ¹³C NMR data for **Ikariside C** is not readily available in a consolidated format, the structural elucidation was based on these techniques. The spectra would be expected to show characteristic signals for an 8-prenylkaempferol aglycone and the attached sugar units. For reference, the NMR data of a structurally similar, non-prenylated compound, kaempferol-3-O-glucosyl(1->2)rhamnoside, has been published and can serve as a guide for spectral interpretation.

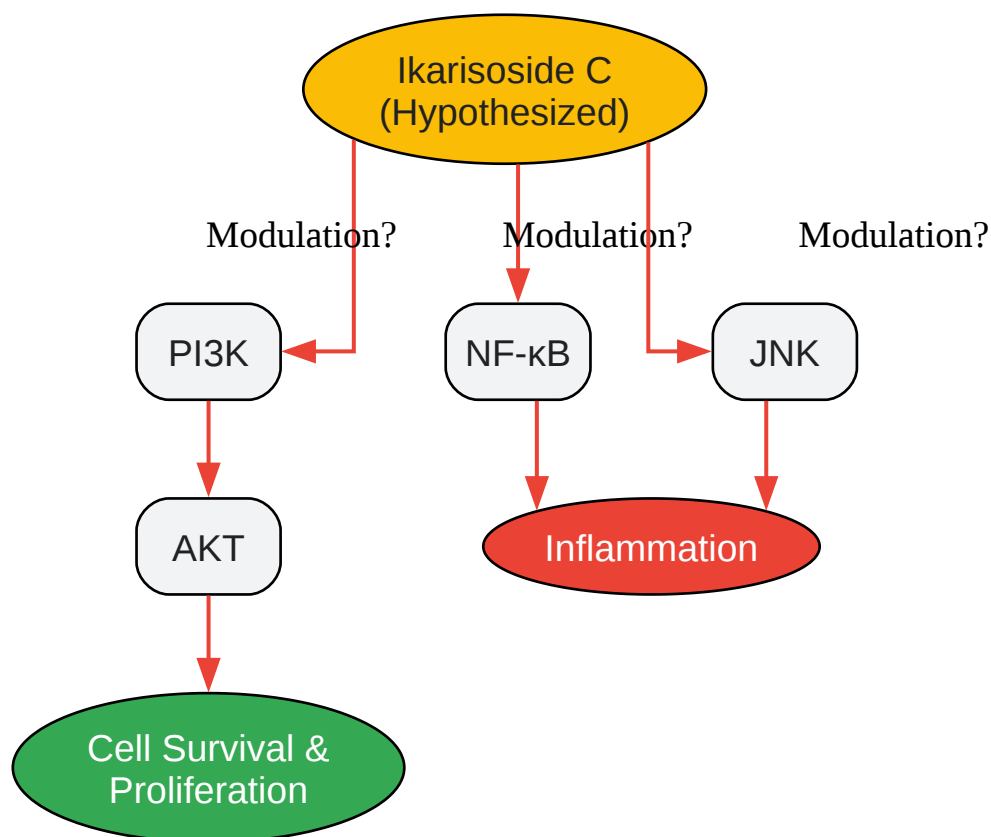
Biological Activity and Signaling Pathways

The biological activities of **Ikariside C** have not been as extensively studied as those of more abundant flavonoids from Epimedium, such as Icariin. However, based on the activities of structurally related compounds and the general pharmacology of flavonoids, **Ikariside C** is likely to possess various biological effects.

A study on a related compound, Ikariside A, has demonstrated its potential to inhibit osteoclastogenic differentiation in RAW 264.7 cells.[3] This effect was shown to be mediated through the JNK and NF-κB signaling pathways.[3] Ikariside A was found to suppress the RANKL-mediated activation of NF-κB, JNK, and Akt.[3]

Given the structural similarities, it is plausible that **Ikarisoside C** may also modulate these or similar inflammatory and cell signaling pathways. The NF- κ B and PI3K/AKT pathways are common targets for flavonoids and play crucial roles in inflammation, cell survival, and proliferation.

Potential Signaling Pathways



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Caption: Hypothesized signaling pathways potentially modulated by **Ikarisoside C**.

Conclusion

Ikarisoside C is a naturally occurring prenylated flavonoid glycoside with potential for further scientific investigation. This guide has provided a comprehensive overview of its known natural sources and a representative protocol for its isolation and purification from *Epimedium* species. While specific quantitative and detailed spectroscopic data for **Ikarisoside C** are limited in the public domain, the information available for structurally related compounds provides a strong foundation for future research. The potential of **Ikarisoside C** to modulate key signaling

pathways involved in inflammation and cellular processes, such as NF- κ B and PI3K/AKT, warrants further investigation to fully elucidate its pharmacological profile and potential therapeutic applications. This document serves as a foundational resource for scientists and researchers aiming to explore the chemical and biological properties of this intriguing natural product.

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